

Troubleshooting solubility issues with 2,6-Dinitrophenol

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Compound of Interest

Compound Name: 2,6-Dinitrophenol

Cat. No.: B026339

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Technical Support Center: 2,6-Dinitrophenol

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **2,6-Dinitrophenol**.

Troubleshooting Solubility Issues

Question: I am having trouble dissolving **2,6-Dinitrophenol**. What are the recommended solvents?

Answer: **2,6-Dinitrophenol** is sparingly soluble in water but shows good solubility in many organic solvents. For aqueous solutions, solubility is significantly influenced by temperature and pH. For non-aqueous applications, polar organic solvents are generally effective.

Question: My **2,6-Dinitrophenol** is not dissolving completely in water even after vigorous stirring. What can I do?

Answer: The aqueous solubility of **2,6-Dinitrophenol** is limited, especially in cold water.^[1] Consider the following troubleshooting steps:

- **Increase Temperature:** Gently warming the solution can significantly increase the solubility of **2,6-Dinitrophenol**.

- Adjust pH: **2,6-Dinitrophenol** is a weak acid ($pK_a \approx 3.7$). Increasing the pH of the solution above its pK_a will deprotonate the phenolic hydroxyl group, forming the **2,6-dinitrophenolate** anion, which is much more soluble in water. You can achieve this by adding a base such as sodium hydroxide.
- Use a Co-solvent: Adding a small amount of a water-miscible organic solvent, such as ethanol or DMSO, can help to increase the solubility of **2,6-Dinitrophenol** in an aqueous solution.

Question: I need to prepare a stock solution of **2,6-Dinitrophenol** for my cell culture experiments. Which solvent should I use?

Answer: For biological applications, it is common to prepare a concentrated stock solution in an organic solvent and then dilute it to the final working concentration in your aqueous cell culture medium. Dimethyl sulfoxide (DMSO) is a frequently used solvent for this purpose due to its high solvating power and compatibility with many biological assays at low final concentrations (typically <0.5%).

Question: Can I use ethanol to dissolve **2,6-Dinitrophenol** for my experiments?

Answer: Yes, **2,6-Dinitrophenol** is soluble in ethanol.^{[1][2]} It is considered "very soluble" in ethanol, making it a suitable solvent for preparing stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **2,6-Dinitrophenol** in common solvents?

A1: The solubility of **2,6-Dinitrophenol** varies depending on the solvent and temperature. Below is a summary of its solubility in some common laboratory solvents.

Solvent	Solubility	Temperature (°C)
Water	314.9 mg/L	15
Water	0.42 g/L	Not Specified
Water	5164 mg/L	50
Ethanol	Very Soluble	Not Specified
Acetone	Very Soluble	Not Specified
Chloroform	Freely Soluble	Not Specified
Ether	Freely Soluble	Not Specified
Carbon Disulfide	Slightly Soluble	Not Specified
Carbon Tetrachloride	Slightly Soluble	Not Specified

Q2: How does pH affect the solubility of **2,6-Dinitrophenol**?

A2: **2,6-Dinitrophenol** is a weak acid. At a pH below its pKa (approximately 3.7), it exists predominantly in its protonated, less soluble form. As the pH increases above the pKa, it deprotonates to form the more soluble **2,6-dinitrophenolate** anion. Therefore, increasing the pH of aqueous solutions will significantly enhance its solubility.

Q3: What is the best way to prepare a stock solution of **2,6-Dinitrophenol**?

A3: For most applications, especially in biological research, preparing a concentrated stock solution in a suitable organic solvent is recommended. A general protocol is provided in the "Experimental Protocols" section below.

Q4: Are there any safety precautions I should take when handling **2,6-Dinitrophenol**?

A4: Yes, **2,6-Dinitrophenol** is a hazardous substance and should be handled with appropriate safety measures. It is toxic if ingested, inhaled, or absorbed through the skin. Always work in a well-ventilated area, preferably a fume hood, and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Q5: How should I store solutions of **2,6-Dinitrophenol**?

A5: Solutions of **2,6-Dinitrophenol** should be stored in tightly sealed containers in a cool, dark, and well-ventilated area. It is sensitive to light, so amber-colored vials or containers wrapped in aluminum foil are recommended to prevent degradation.

Experimental Protocols

Preparation of a 100 mM Stock Solution of 2,6-Dinitrophenol in DMSO

Materials:

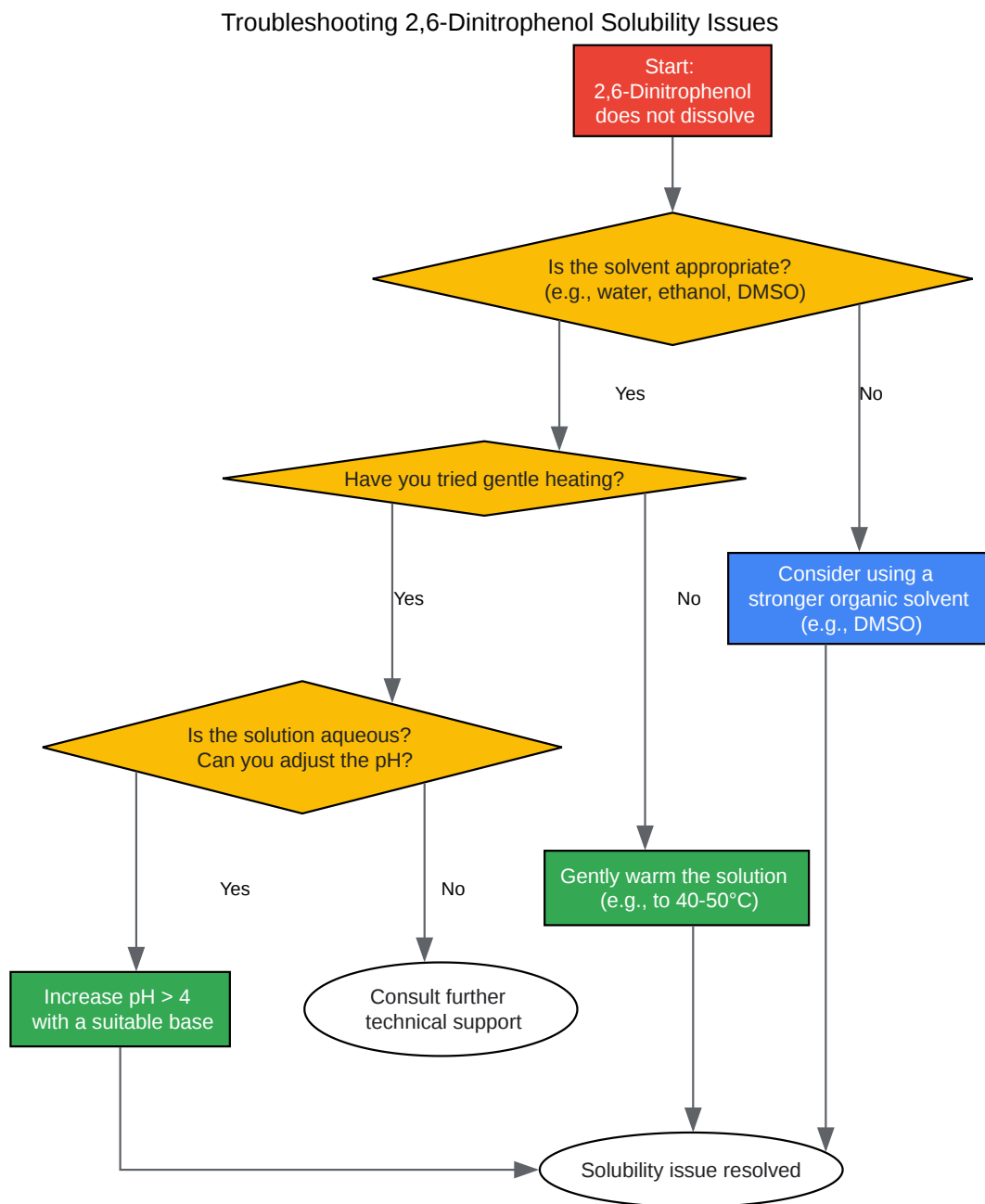
- **2,6-Dinitrophenol** (MW: 184.11 g/mol)
- Dimethyl sulfoxide (DMSO), anhydrous
- Calibrated analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask (e.g., 10 mL)
- Pipette
- Vortex mixer or magnetic stirrer
- Personal Protective Equipment (PPE): gloves, safety goggles, lab coat

Methodology:

- Safety First: Don appropriate PPE and perform all work in a certified chemical fume hood.
- Calculate the Required Mass: To prepare 10 mL of a 100 mM stock solution, calculate the mass of **2,6-Dinitrophenol** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 184.11 \text{ g/mol} = 0.18411 \text{ g (or 184.11 mg)}$

- **Weigh the Compound:** Using a calibrated analytical balance, carefully weigh out the calculated amount of **2,6-Dinitrophenol** onto weighing paper or into a weighing boat.
- **Transfer to Volumetric Flask:** Quantitatively transfer the weighed **2,6-Dinitrophenol** into a clean, dry 10 mL volumetric flask.
- **Add Solvent:** Add a portion of anhydrous DMSO to the volumetric flask, approximately half of the final volume (about 5 mL).
- **Dissolve the Compound:** Gently swirl the flask to dissolve the **2,6-Dinitrophenol**. If necessary, use a vortex mixer at a low setting or a magnetic stirrer to facilitate dissolution. Ensure that all the solid has completely dissolved before proceeding.
- **Bring to Final Volume:** Once the solid is completely dissolved, carefully add more DMSO to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenize the Solution:** Cap the flask securely and invert it several times to ensure the solution is homogeneous.
- **Storage:** Transfer the stock solution to a properly labeled, light-protected (e.g., amber) vial with a secure cap. Store at -20°C for long-term use.

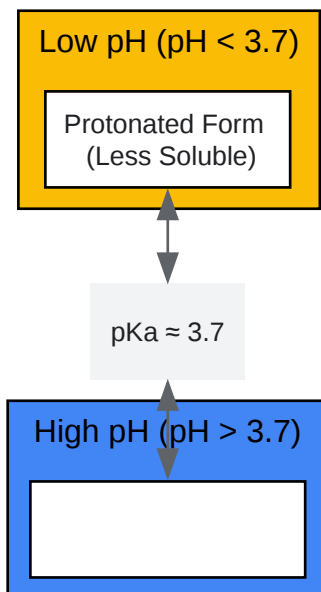
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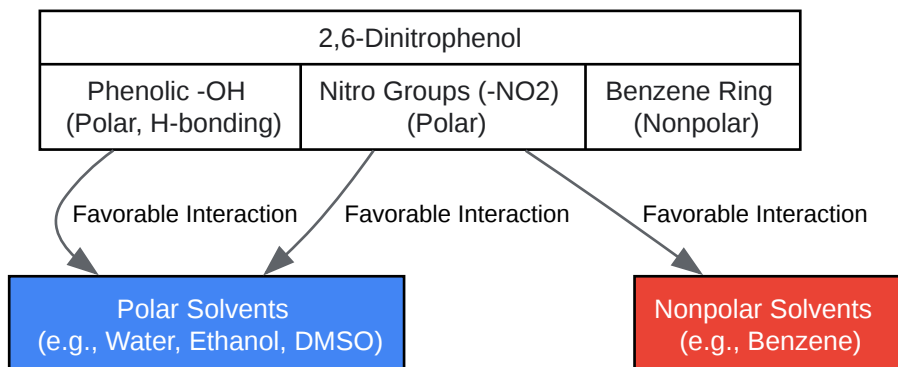
Caption: Troubleshooting workflow for **2,6-Dinitrophenol** solubility.

Effect of pH on 2,6-Dinitrophenol Solubility

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Caption: Influence of pH on the solubility of **2,6-Dinitrophenol**.

2,6-Dinitrophenol Structure and Solvent Polarity



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Caption: Molecular structure and its relation to solvent polarity.

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References

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- 2. 2,6-DINITROPHENOL CAS#: 573-56-8 [m.chemicalbook.com]
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